

what is chlorprocaine hydrochloride ester local anesthetic

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Compound Focus: Chlorprocaine Hydrochloride

CAS No.: 3858-89-7

Cat. No.: S523530

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Fundamental Chemical and Pharmacological Profile

The table below summarizes the core properties of **chlorprocaine hydrochloride**:

Property	Description
Chemical Name	2-diethylaminoethyl-4-amino-2-chloro-benzoate [1]
Molecular Formula	$C_{13}H_{19}ClN_2O_2 \cdot HCl$ [2]
Molecular Weight	307.22 g/mol [2]
Drug Class	Ester local anesthetic [3] [4]
Chemical Structure	Differs from procaine by presence of a chlorine atom on the benzene ring [4]
pKa	8.7 [3] [1]
Mechanism of Action	Reversible inhibition of voltage-gated sodium channels, increasing nerve excitation threshold and slowing impulse propagation [3] [2]

Property	Description
Primary Metabolites	β -diethylaminoethanol and 2-chloro-4-aminobenzoic acid [2]
Metabolism	Rapid hydrolysis by plasma pseudocholinesterase [3] [2]

Clinical Formulations and Approved Indications

Chloroprocaine is available in several concentrations, each tailored for specific anesthetic pathways.

Route of Administration	Common Formulations	Primary Clinical Indications
Infiltration & Peripheral Nerve Block	1%, 2% solutions [3] [4]	Minor surgical procedures [3] [1]
Epidural & Caudal Block	2%, 3% preservative-free solutions [3] [4] [2]	Fast-onset anesthesia, especially in obstetrics for urgent cesarean delivery [3]
Spinal (Intrathecal)	1% preservative-free solution [3] [5]	Short-duration lower extremity and abdominal surgery (up to 40-60 mins) [3] [5]
Ophthalmic	Topical gel [1] [6]	Ocular surface anesthesia [1]

Dosing and Pharmacokinetics in Clinical Practice

Correct dosing is critical for efficacy and safety, and varies by procedure and patient status.

Parameter	Infiltration / Peripheral Block	Epidural Block	Spinal Anesthesia
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| **Maximum Single Dose** | **Without epinephrine:** 11 mg/kg (max 800 mg) [3] [4] **With epinephrine (1:200,000):** 14 mg/kg (max 1000 mg) [3] [4] | **Typical volume:** 15-25 mL of 2-3% solution (300-750 mg)

[4] | **Common dose:** 40-50 mg [3] [5] | | **Onset of Action** | Within 6-12 minutes [4] [2] | Rapid, within 6-12 minutes [2] | Very rapid, 3-5 minutes [1] | | **Duration of Action** | **Without epinephrine:** 30-60 minutes [4] **With epinephrine:** 60-90 minutes [4] | 30-60 minutes [3] | Approximately 40 minutes (motor block) [1] |

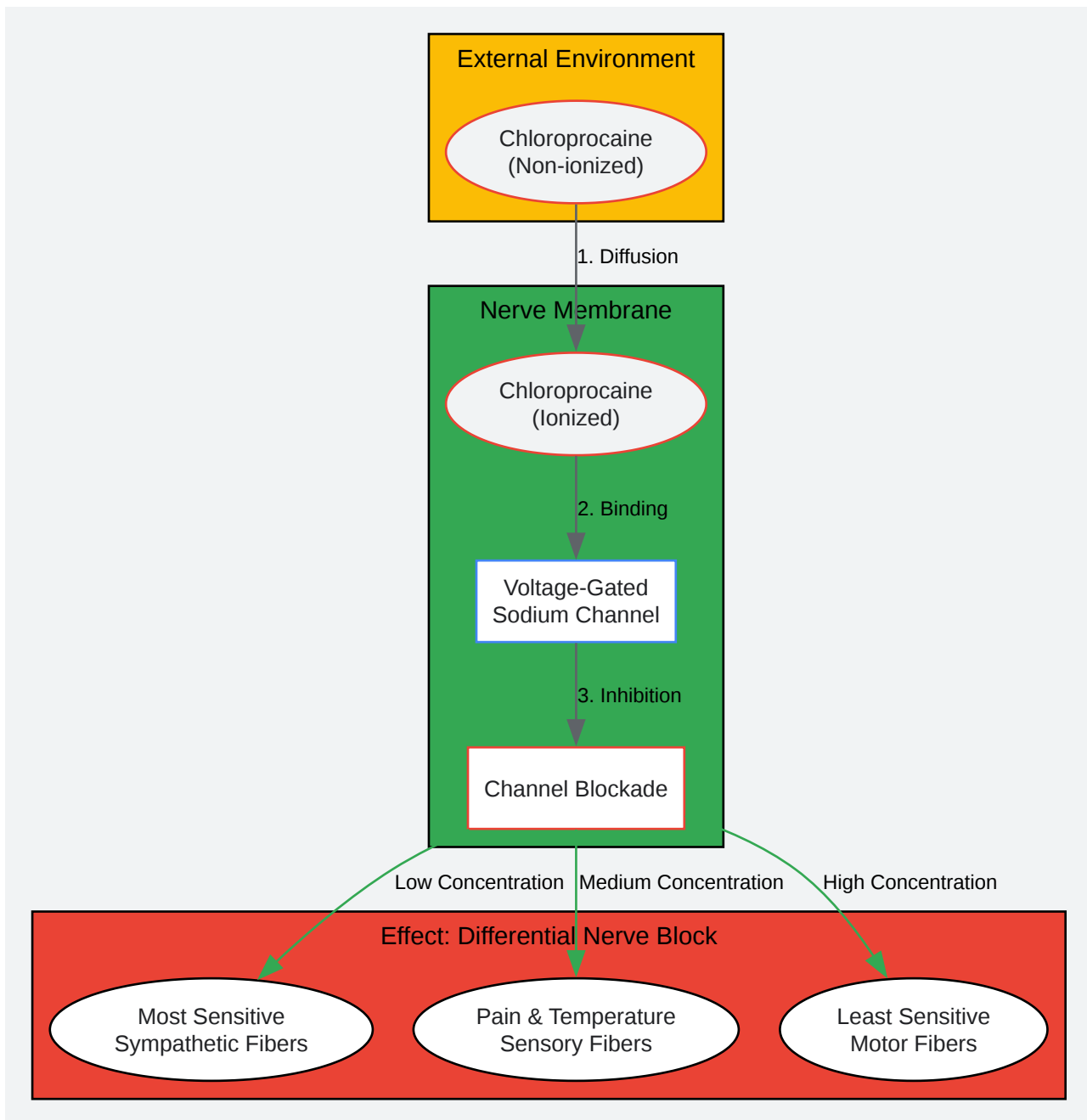
Special Population Dosing

- **Obstetric Patients:** 3% solution is standard for epidural anesthesia during cesarean delivery; large doses can be used due to low maternal and fetal toxicity [3].
- **Geriatric, Debilitated, or Acutely Ill Patients:** Use reduced doses commensurate with age and physical status [4] [2].
- **Pediatric Patients (>3 years):** Maximum dose of 11 mg/kg for infiltration or peripheral nerve block [4].

Mechanism of Action and Experimental Insights

Chloroprocaine exerts its anesthetic effect by reversibly binding to the intracellular portion of voltage-gated sodium channels in nerve membranes. This binding decreases membrane permeability to sodium ions, inhibiting the depolarization phase of the action potential and preventing nerve impulse propagation [3] [2].

The diagram below illustrates the cellular mechanism and the concept of differential nerve blockade:



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This mechanism underlies the **clinical principle of differential blockade**, where different nerve fiber types exhibit varying sensitivity. Sympathetic fibers are blocked first, followed by sensory fibers for pain and temperature, and finally motor fibers, which are most resistant [3].

Safety, Toxicity, and Contraindications

Aspect	Key Considerations
Common Adverse Effects	Procedural pain, hypotension, bradycardia, nausea, headache [3] [5]. High neural block can cause "total spinal" anesthesia with apnea and loss of consciousness [3].
Systemic Toxicity (LAST)	CNS effects (restlessness, tremors, convulsions) and cardiovascular depression (bradycardia, cardiac arrest) [3] [2]. Risk is low due to rapid metabolism [3].
Neurotoxicity (Historical)	Past neurological deficits linked to inadvertent intrathecal injection of high epidural doses and preservatives (sodium bisulfite, EDTA) [3] [1] [7]. Modern preservative-free formulations have a much-improved safety profile [3] [7].
Contraindications	Known allergy to PABA (para-aminobenzoic acid) or ester local anesthetics [3] [4] [5]. Not for intravenous regional anesthesia [5].
Important Precautions	Use with caution in patients with cardiac conduction issues, severe hepatic disease, pseudocholinesterase deficiency, or in debilitated/elderly patients [2] [5].

Research and Development Insights

Comparative Clinical Performance

Recent studies reinforce chlorprocaine's role in fast-track anesthesia. A 2025 retrospective cohort study compared chlorprocaine and bupivacaine for spinal anesthesia in short-duration surgery [7].

- **Primary Outcome:** Time from Post-Anesthesia Care Unit (PACU) admission to discharge was 36 minutes shorter with chlorprocaine, though not statistically significant ($p=0.07$) [7].
- **Key Secondary Outcome:** Time to **meeting PACU discharge criteria** was significantly shorter (48 minutes, $p<0.001$) for the chlorprocaine cohort, demonstrating more rapid recovery of physiological function [7].

Analytical and Formulation Development

A patent detailing topical chlorprocaine formulations outlines a methodology for creating a stable, sterile ophthalmic gel, involving [6]:

- **Solution Preparation:** Dissolving chlorprocaine HCl in purified water.
- **Gel Formation:** Adding a thickening agent (e.g., hydroxyethyl cellulose) under controlled stirring.
- **pH Adjustment:** Modifying pH to a target range (e.g., 4.0-6.0) to optimize stability.
- **Sterilization and Packaging:** Using aseptic filtration and packaging under a nitrogen atmosphere to minimize oxidative degradation [6].

Chlorprocaine's rapid metabolism and short duration make it an excellent candidate for procedures requiring quick recovery. Its recent reintroduction in preservative-free forms has revitalized its use in spinal anesthesia, addressing historical safety concerns while meeting the demand for efficient ambulatory anesthesia [3] [7].

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